

Safeguarding the Laboratory: Proper Disposal Procedures for Zoldonrasib

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Compound of Interest

Compound Name: Zoldonrasib

Cat. No.: B10861702

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For Immediate Implementation by Laboratory Personnel

This document provides essential safety and logistical information for the proper disposal of **Zoldonrasib**, a potent KRAS G12D inhibitor. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to maintain environmental compliance.

Zoldonrasib is an investigational compound with cytotoxic properties, necessitating its handling as a hazardous substance. All materials that have come into contact with **Zoldonrasib** must be treated as contaminated and disposed of accordingly.

Waste Segregation and Disposal Protocol

All waste contaminated with **Zoldonrasib** must be segregated at the point of generation. The following table outlines the proper disposal stream for different types of waste.

Waste Category	Description	Disposal Container	Final Disposal Method
Solid Waste	Unused or expired Zoldonrasib powder, contaminated personal protective equipment (PPE) such as gloves and gowns, plasticware (e.g., pipette tips, tubes), and lab paper.	Labeled, sealed, puncture-resistant container designated for cytotoxic waste (often color-coded, e.g., yellow or purple).	Incineration at a licensed hazardous waste facility.[1][2]
Liquid Waste	Solutions containing Zoldonrasib, including stock solutions in Dimethyl Sulfoxide (DMSO) and experimental media.	Labeled, leak-proof, and chemically compatible waste container. Containers should be clearly marked as "Hazardous Waste" and "Cytotoxic."	Collection by a certified hazardous waste disposal service.[3] Do not dispose of down the drain.[3][4]
Sharps Waste	Needles, syringes, scalpels, and any other sharp objects contaminated with Zoldonrasib.	Puncture-proof, leak-proof sharps container clearly labeled for cytotoxic waste.[1][2]	Collection by a certified hazardous waste disposal service for incineration.[2]

Step-by-Step Disposal Procedures

1. Solid Waste Disposal:

- Segregation: At the point of use, immediately place all solid materials contaminated with **Zoldonrasib** into a designated cytotoxic waste container.
- Personal Protective Equipment (PPE): After completing work with **Zoldonrasib**, carefully doff PPE and place it directly into the cytotoxic waste container.

- **Container Management:** Do not overfill waste containers. Once three-quarters full, securely seal the container.
- **Storage:** Store the sealed container in a designated, secure area for hazardous waste until it is collected by the institution's Environmental Health and Safety (EHS) department or a licensed waste management contractor.

2. Liquid Waste Disposal (including DMSO solutions):

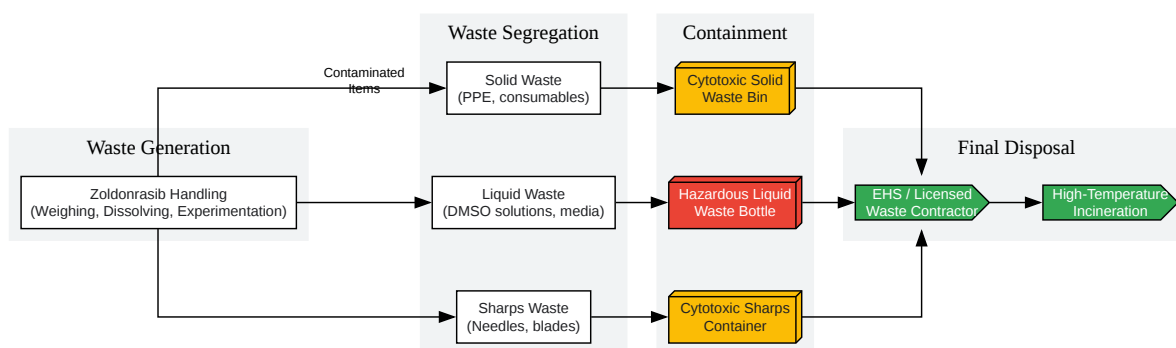
- **Collection:** Collect all liquid waste containing **Zoldonrasib** in a dedicated, properly labeled, and sealed container.
- **Solvent Considerations:** As **Zoldonrasib** is often dissolved in DMSO, the liquid waste should be handled as a hazardous organic solvent mixture.^[5]
- **Prohibition of Drain Disposal:** Under no circumstances should liquid waste containing **Zoldonrasib** be poured down the sink or into any other drainage system.^{[3][4]}
- **Storage and Pickup:** Store the sealed liquid waste container in a secondary containment bin within a well-ventilated area, away from incompatible materials. Arrange for pickup through your institution's EHS office.

3. Decontamination of Work Surfaces:

- **Initial Cleaning:** Prepare a detergent solution (e.g., 10^{-2} M Sodium Dodecyl Sulfate).^[4] Using a low-lint wipe saturated with the detergent solution, clean the work surface with unidirectional strokes, moving from the cleanest to the most contaminated areas. Dispose of the wipe in the cytotoxic solid waste container.^[4]
- **Rinsing:** With a new wipe moistened with sterile water, rinse the surface using the same technique to remove any detergent residue. Dispose of the wipe.^[4]
- **Disinfection:** Finally, wipe the surface with 70% isopropyl alcohol and allow it to air dry completely. Dispose of the wipe in the cytotoxic solid waste container.^[4]

Zoldonrasib Disposal Workflow

The following diagram illustrates the decision-making and handling process for **Zoldonrasib** waste.



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Caption: Zoldonrasib Waste Management Workflow

Disclaimer: This document provides general guidance. Always consult your institution's specific Safety Data Sheets (SDS), chemical safety protocols, and Environmental Health and Safety (EHS) office for detailed and compliant disposal procedures.

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References

- 1. documents.uow.edu.au [documents.uow.edu.au]
- 2. glyconllc.com [glyconllc.com]
- 3. depts.washington.edu [depts.washington.edu]

- 4. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 5. [uwaterloo.ca](https://www.uwaterloo.ca) [[uwaterloo.ca](https://www.uwaterloo.ca)]
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